

Melting Point Landscape of 2-Alkynylaniline Derivatives: A Comparative Guide

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Compound of Interest

Compound Name: 2-((4-Methoxyphenyl)ethynyl)aniline

CAS No.: 157869-15-3

Cat. No.: B3067797

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Executive Summary

2-Alkynylanilines are critical intermediates in the synthesis of indoles, quinolines, and other nitrogen-containing heterocycles (e.g., via Larock indole synthesis or Au-catalyzed cyclization). Their physical state—specifically melting point (MP)—dictates handling protocols, purification strategies, and storage conditions.

This guide provides a comparative analysis of the melting points of various 2-alkynylaniline derivatives. By examining the structure-property relationships (SPR), we elucidate how specific substituents on the alkyne terminus and the aniline ring influence the crystal lattice energy and, consequently, the melting point.

Comparative Analysis: Melting Point Data

The following table summarizes the experimental melting point data for key 2-alkynylaniline derivatives. The data highlights the transition from solid to liquid based on the nature of the alkyne substituent.

Compound Name	Substituent (R) on Alkyne	Substituent on Aniline Ring	Physical State (20°C)	Melting Point (°C)	Key Driver
2-(Phenylethynyl)aniline	Phenyl	H	Solid	87 – 91	- Stacking
2-(p-Tolylethynyl)aniline	p-Tolyl	H	Solid	105 – 106	Symmetry/Packing
2-[(Trimethylsilyl)ethynyl]aniline	Trimethylsilyl (TMS)	H	Liquid	< 20	Steric Disruption
2-(1-Hexynyl)aniline	n-Hexyl	H	Liquid / Oil	< 20	Flexible Chain
2-(Cyclopropylethynyl)aniline	Cyclopropyl	H	Liquid / Oil	< 20	Non-Aromatic

2.1 Structure-Property Relationship (SPR) Analysis

The melting point variations are governed by three primary intermolecular forces:

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Stacking Interactions:

- Phenyl & p-Tolyl Derivatives: The presence of an aromatic ring on the alkyne terminus allows for strong intermolecular

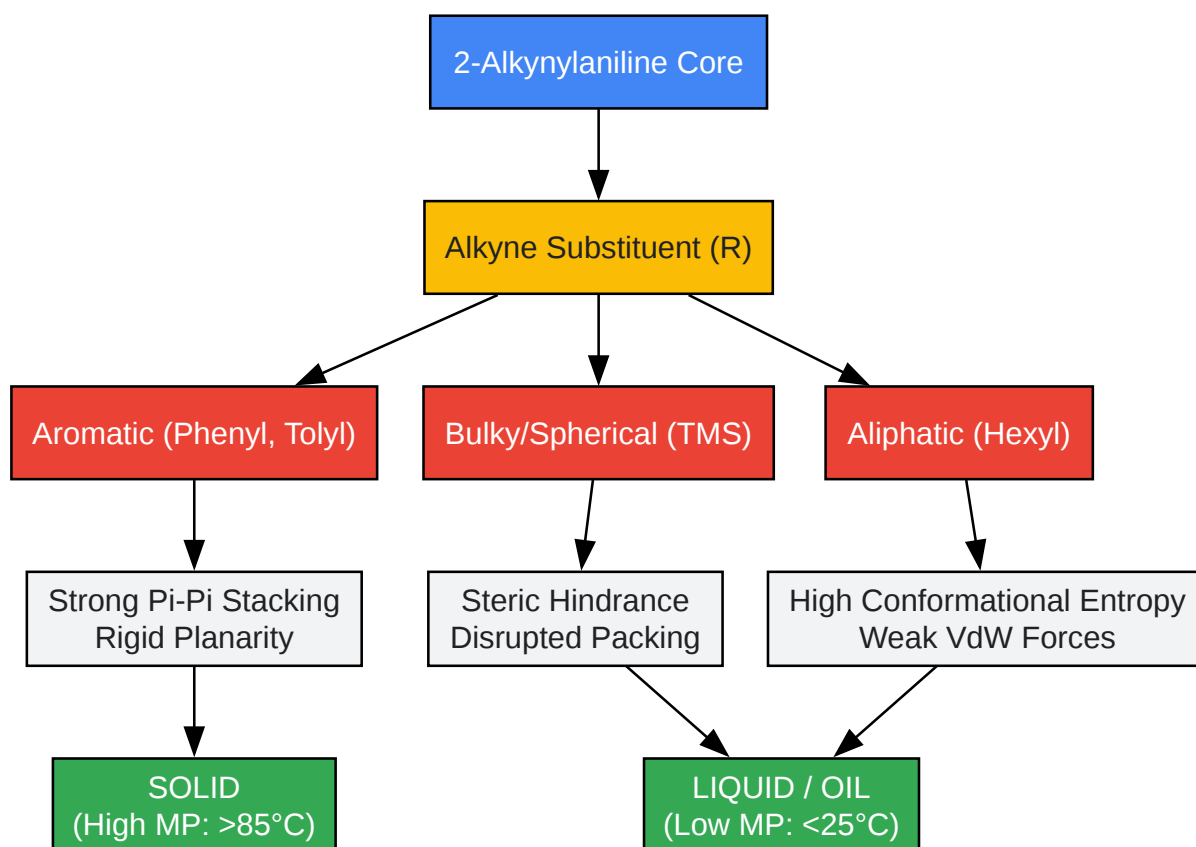
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stacking between the aniline ring and the alkyne-substituent ring. This rigid planar stacking stabilizes the crystal lattice, resulting in high melting points (>85°C).

- Effect of Symmetry: The p-tolyl derivative (MP ~105°C) exhibits a higher melting point than the parent phenyl derivative (MP ~90°C). The methyl group at the para position increases the molecular symmetry, facilitating more efficient packing in the solid state.
- Steric Disruption & Entropy:
 - TMS Derivative: The bulky, spherical trimethylsilyl group prevents efficient planar stacking of the aniline rings. This steric bulk increases the intermolecular distance and disrupts the lattice, rendering the compound a liquid at room temperature.
- Chain Flexibility:
 - Alkyl Derivatives (n-Hexyl): Long aliphatic chains introduce significant conformational flexibility (high entropy). These chains cannot pack as tightly as rigid aromatic rings, leading to weak Van der Waals interactions and a liquid state at ambient conditions.

Visualization: Structure-Property Logic

The following diagram illustrates the logical flow of how structural modifications influence the physical state of 2-alkynylanilines.



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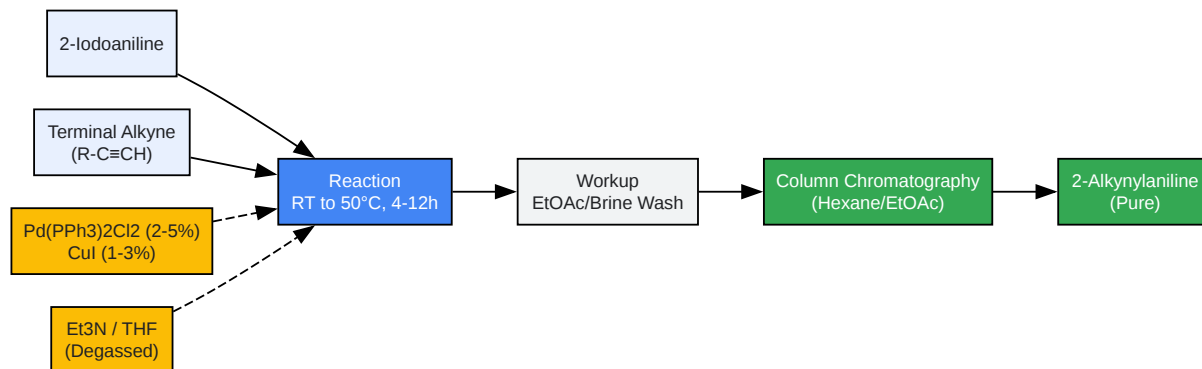
Caption: Logical flow demonstrating how substituent nature (aromatic vs. aliphatic/bulky) dictates the physical state via intermolecular forces.

Experimental Methodology

To ensure reproducibility and accuracy in determining melting points, the following protocol is recommended. This method minimizes errors caused by impurities or improper heating rates.

4.1 Synthesis Workflow (Sonogashira Coupling)

The 2-alkynylanilines are typically synthesized via Sonogashira coupling of 2-iodoaniline with the corresponding terminal alkyne.



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Caption: Standard Sonogashira cross-coupling workflow for synthesizing 2-alkynylaniline derivatives.

4.2 Melting Point Determination Protocol

Objective: Accurate determination of the melting range (Onset to Clear Point).

Equipment:

- Calibrated Melting Point Apparatus (e.g., Mettler Toledo MP90 or Stuart SMP30).
- Glass Capillary Tubes (One end sealed).

Step-by-Step Procedure:

- Sample Preparation:
 - Ensure the sample is completely dry and free of solvent (solvent residues depress MP significantly).
 - Grind a small amount of the solid sample into a fine powder using a mortar and pestle.
 - Fill the capillary tube to a height of 2–3 mm. Tap the tube gently on a hard surface to pack the powder tightly.

- Initial Screening (Fast Ramp):
 - Insert the capillary into the apparatus.
 - Ramp temperature at 10°C/min to find the approximate melting point.
- Accurate Determination (Slow Ramp):
 - Cool the apparatus to 10°C below the approximate MP.
 - Insert a fresh capillary sample.
 - Ramp temperature at 1.0°C/min.
- Recording:
 - Record the Onset Temperature (first visible liquid droplet).
 - Record the Clear Point (complete liquefaction).
 - Acceptance Criteria: The range (Clear Point - Onset) should be $\leq 2.0^{\circ}\text{C}$ for a pure compound.

Conclusion

The melting point of 2-alkynylaniline derivatives is highly sensitive to the substituent on the alkyne terminus. While aryl-substituted derivatives (Phenyl, p-Tolyl) are solids stabilized by

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stacking and crystal packing, silyl and alkyl derivatives are typically liquids or oils due to steric disruption and conformational flexibility. Researchers must account for these physical state differences when designing purification (crystallization vs. distillation) and handling protocols.

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